

An In-depth Technical Guide to 4-Chloro-1-pentene

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Compound of Interest

Compound Name: 4-Chloro-1-pentene

Cat. No.: B078099

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IUPAC Name: 4-chloropent-1-ene[1][2] CAS Number: 10524-08-0[1][2][3][4]

This technical guide provides a comprehensive overview of **4-Chloro-1-pentene**, a versatile chemical intermediate. The guide is intended for researchers, scientists, and professionals in drug development and materials science, detailing its chemical properties, synthesis, and key reactions.

Chemical and Physical Properties

4-Chloro-1-pentene is a flammable, clear liquid.[1] Its bifunctional nature, containing both a terminal alkene and a secondary alkyl chloride, makes it a valuable precursor in a variety of organic syntheses.[1] A summary of its key properties is presented below.

| Property | Value | Source |
|-------------------|--|--------------------|
| Molecular Formula | C ₅ H ₉ Cl | [1][3][5][6][7][8] |
| Molecular Weight | 104.58 g/mol | [1][7] |
| Density | 0.886 - 0.887 g/cm ³ | [1][5] |
| Boiling Point | 98.5 °C at 760 mmHg | [1][5][9] |
| Flash Point | 2.4 °C | [1][5][9] |
| Refractive Index | 1.4140 - 1.418 | [5][9] |
| Vapor Pressure | 45.8 mmHg at 25 °C | [5][9] |
| InChI | InChI=1S/C5H9Cl/c1-3-4-5(2)6/h3,5H,1,4H2,2H3 | [1][3][4] |
| InChIKey | BIGJOILKRSNJMQ-UHFFFAOYSA-N | [1][3][4] |
| Canonical SMILES | CC(CC=C)Cl | [1][5] |

Experimental Protocols and Key Reactions

Synthesis of **4-Chloro-1-pentene**

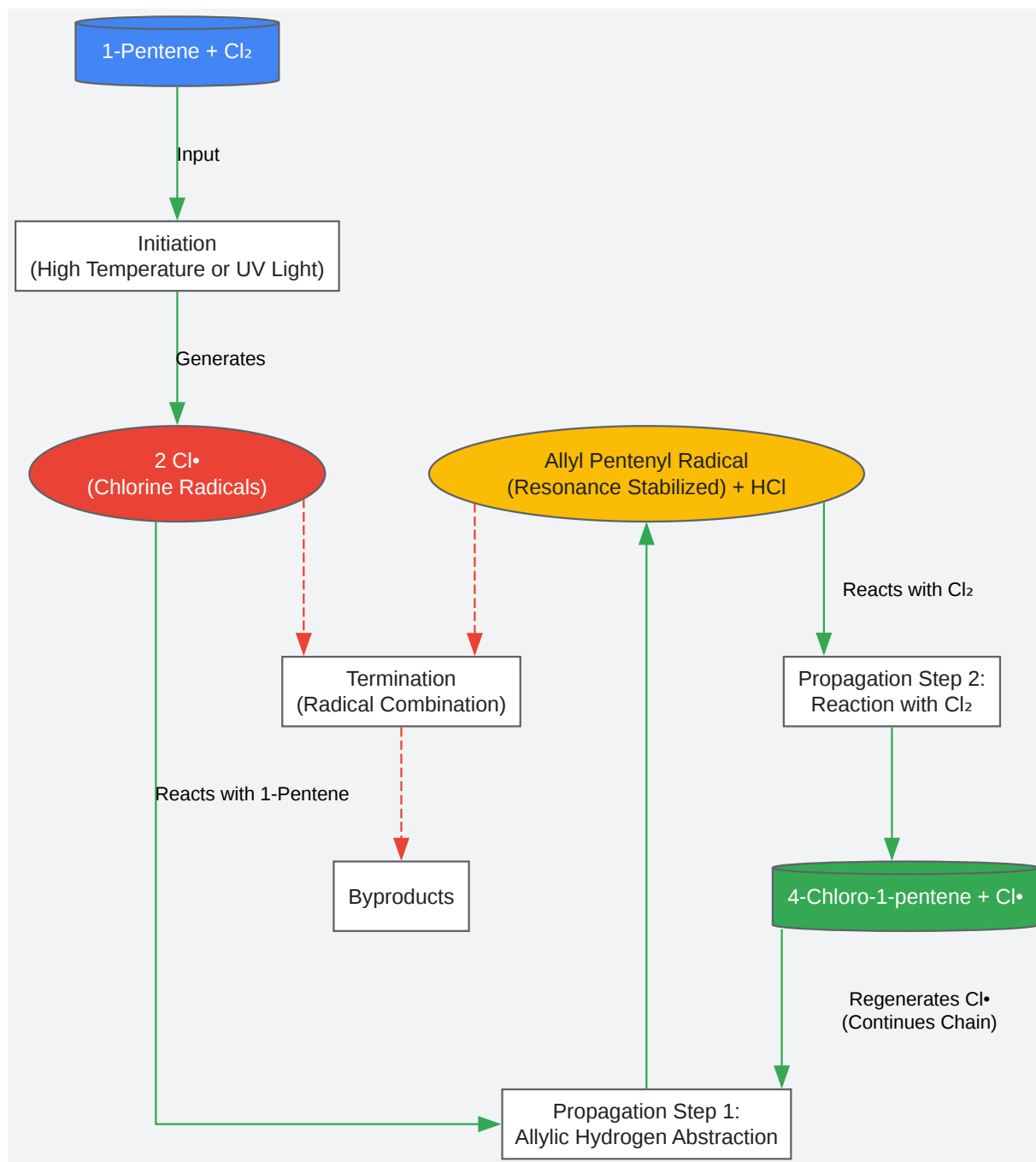
The primary industrial synthesis of **4-Chloro-1-pentene** involves the allylic chlorination of 1-pentene. This reaction is typically performed at high temperatures to favor substitution over addition to the double bond.

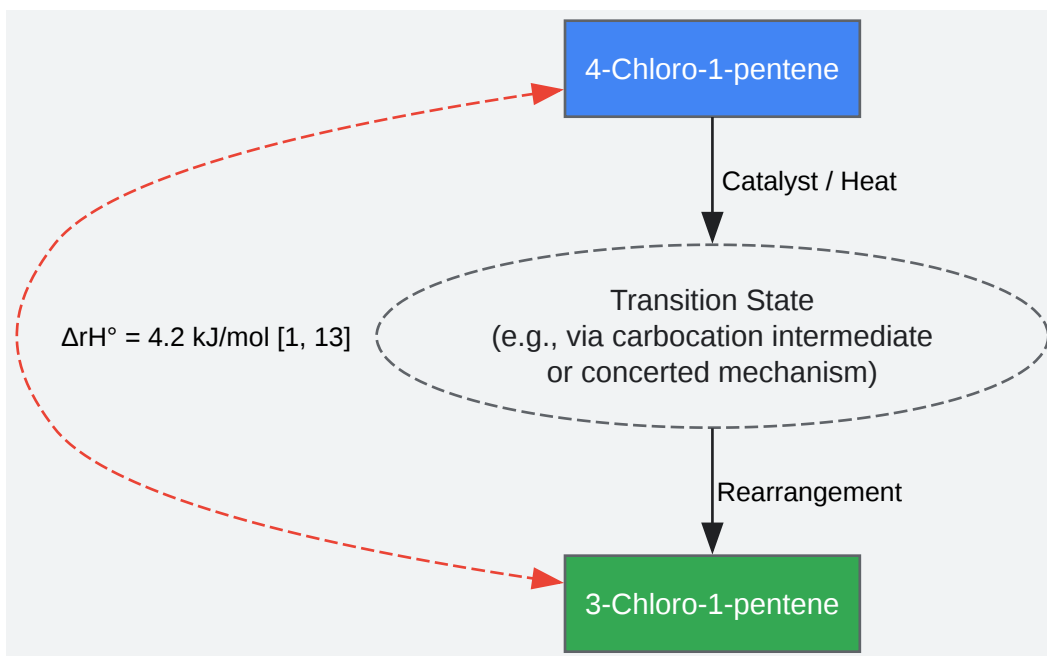
Conceptual Protocol: Allylic Chlorination of 1-Pentene

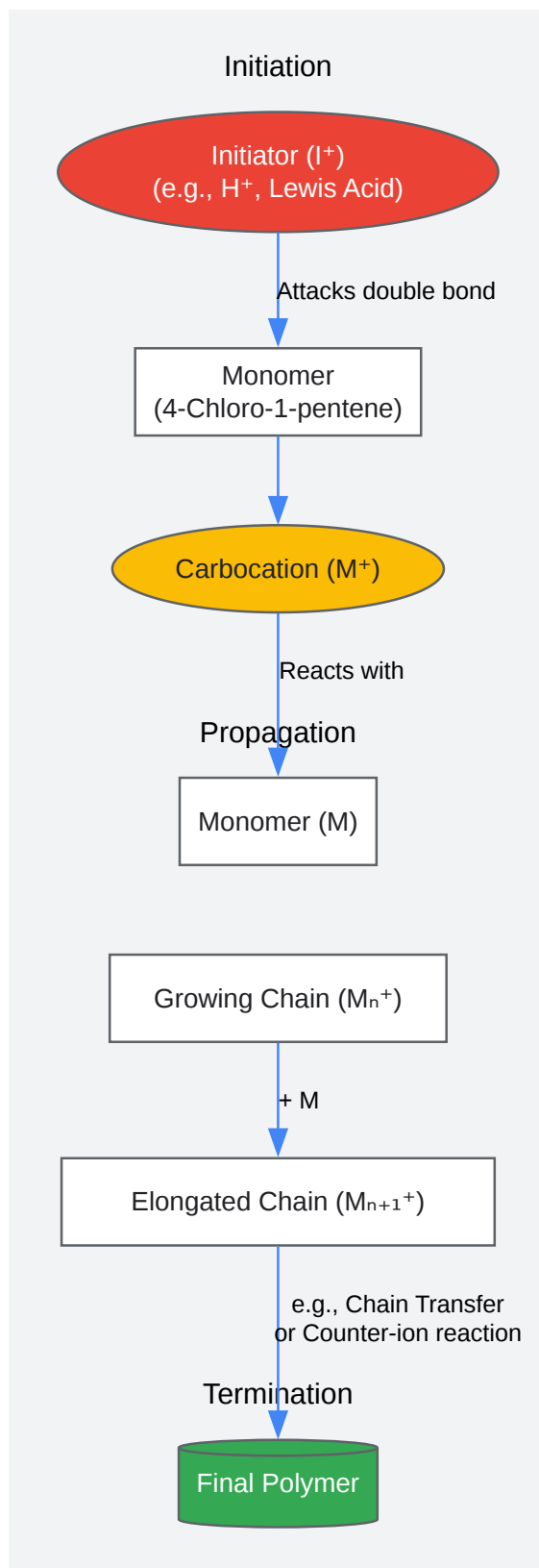
- Reactants: 1-pentene and chlorine gas (Cl₂).
- Conditions: The reaction is conducted at elevated temperatures (e.g., >300 °C) in the gas phase. This thermal energy promotes the homolytic cleavage of the Cl-Cl bond, initiating a free-radical chain reaction. Alternatively, a radical initiator can be used at lower temperatures.

- Mechanism:
 - Initiation: Chlorine molecules dissociate into chlorine radicals ($\text{Cl}\cdot$) under heat or light.
 - Propagation: A chlorine radical abstracts an allylic hydrogen from 1-pentene, forming a resonance-stabilized allyl radical and HCl. This radical then reacts with another molecule of Cl_2 to yield **4-chloro-1-pentene** and a new chlorine radical, which continues the chain.
 - Termination: The reaction is terminated by the combination of any two radical species.
- Work-up and Purification: The product mixture is cooled, and the desired **4-chloro-1-pentene** is separated from byproducts and unreacted starting materials by fractional distillation.

Diagram: Synthesis of **4-Chloro-1-pentene** via Allylic Chlorination







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